

Mercurous Chlorate: A Comprehensive Technical Overview for Researchers

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Compound of Interest

Compound Name: Mercurous chlorate

CAS No.: 10294-44-7

Cat. No.: B576683

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This technical guide provides an in-depth analysis of the physical and chemical properties of **mercurous chlorate**. The information is curated to support research and development activities, with a focus on data clarity and experimental context.

Core Physical and Chemical Properties

Mercurous chlorate, also known as mercury(I) chlorate, is an inorganic compound notable for its instability and strong oxidizing properties. The mercurous ion typically exists as a dimer, $[\text{Hg}_2]^{2+}$, leading to the molecular formula $\text{Hg}_2(\text{ClO}_3)_2$.

Table 1: Physical and Chemical Properties of Mercurous Chlorate

Property	Value	Source
Molecular Formula	Hg ₂ (ClO ₃) ₂	[1]
Molecular Weight	568.08 g/mol	
Appearance	White crystals	
Density	6.41 g/cm ³	[2]
Melting Point	Decomposes at approximately 250°C	[2]
Solubility in Water	Sparingly soluble; hydrolyzes in hot water to form basic salts.	[2]
Solubility in Other Solvents	Soluble in alcohol and acetic acid.	[2]
CAS Registry Number	10294-44-7	[1]

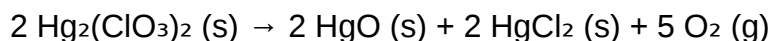
Chemical Reactivity and Stability

Mercurous chlorate is a highly reactive and unstable compound. Its handling requires extreme caution due to its explosive nature.

Decomposition

Upon heating to approximately 250°C, **mercurous chlorate** undergoes decomposition. The primary products of this decomposition are mercuric oxide (HgO), mercuric chloride (HgCl₂), and oxygen gas (O₂)[3].

The balanced chemical equation for the decomposition is:



Incompatibilities and Hazardous Reactions

Mercurous chlorate is a potent oxidizing agent and is highly sensitive to shock and friction. It is incompatible with a wide range of materials, and contact can lead to violent reactions, including explosions.

Key Incompatibilities:

- **Organic and Combustible Materials:** Contact with organic substances or other combustible materials can lead to explosive reactions.
- **Reducing Agents:** Reacts violently with reducing agents.
- **Acids:** Incompatible with acids.
- **Light:** The compound should be protected from light, as it can promote decomposition.

Due to its hazardous nature, **mercurous chlorate** should be handled in small quantities, with appropriate personal protective equipment, and in a controlled laboratory setting.

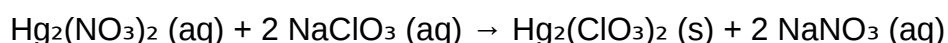
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **mercurous chlorate** are not widely available in public literature, likely due to its instability and hazardous nature. However, a general synthetic approach can be inferred from available information.

General Synthesis of Mercurous Chlorate (Conceptual)

The synthesis of **mercurous chlorate** would conceptually involve the reaction of a soluble mercurous salt with a soluble chlorate salt in an aqueous solution, followed by the precipitation of the sparingly soluble **mercurous chlorate**.

Example Reaction:



Generalized Experimental Steps:

- **Preparation of Reactant Solutions:** Prepare separate aqueous solutions of a soluble mercurous salt (e.g., mercurous nitrate) and a soluble chlorate salt (e.g., sodium chlorate).
- **Reaction:** Slowly add the chlorate solution to the mercurous salt solution with constant stirring. The reaction should be carried out at a low temperature to minimize decomposition.

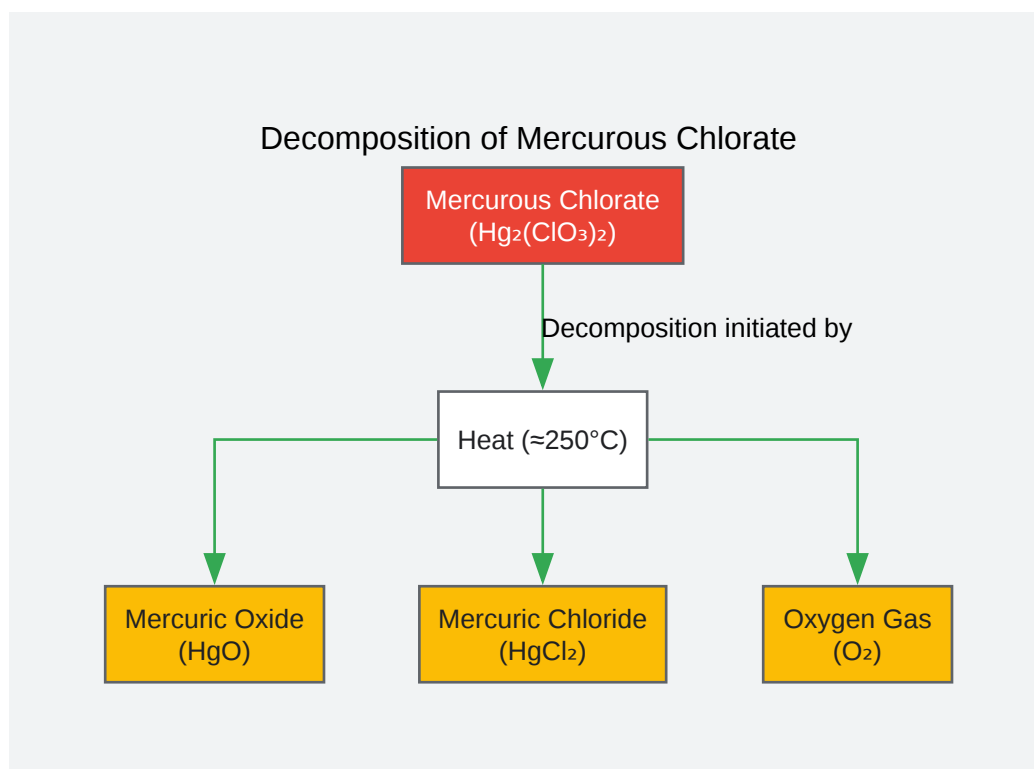
- Precipitation: The sparingly soluble **mercurous chlorate** will precipitate out of the solution.
- Isolation: The precipitate is then isolated by filtration.
- Washing: The collected solid is washed with cold distilled water to remove any soluble impurities.
- Drying: The product must be dried carefully at a low temperature, away from light and any potential sources of friction or shock.

Caution: This is a conceptual protocol. The actual synthesis of **mercurous chlorate** is extremely dangerous and should only be attempted by experienced chemists with appropriate safety measures in place.

Visualizing Chemical Processes

Decomposition Pathway of Mercurous Chlorate

The following diagram illustrates the decomposition of **mercurous chlorate** upon heating.

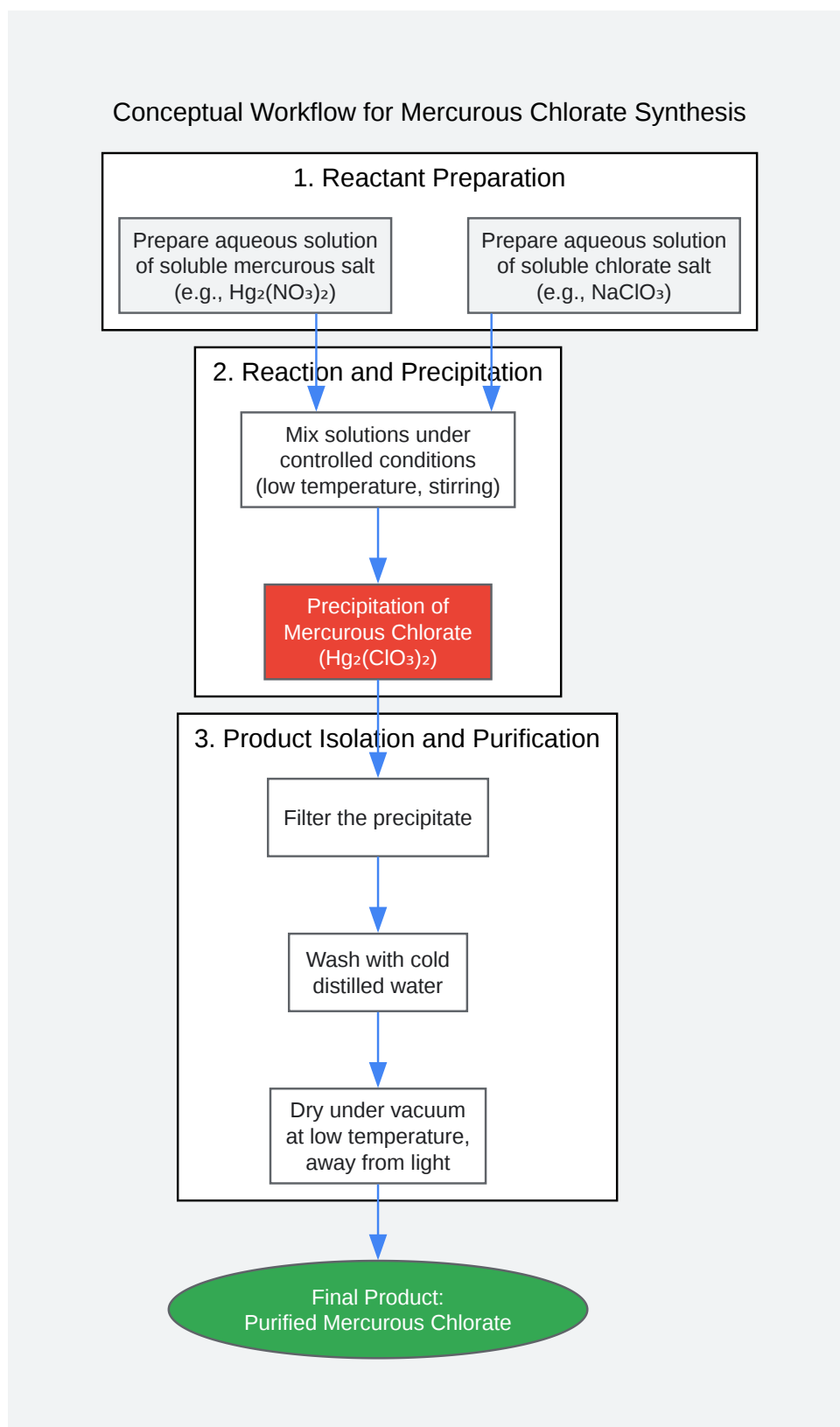


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Caption: Decomposition pathway of **mercurous chlorate**.

Conceptual Experimental Workflow for Synthesis

This diagram outlines a generalized workflow for the laboratory synthesis of **mercurous chlorate**.



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Caption: Conceptual synthesis workflow.

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References

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- [2. Mercury\(I\) chlorate. | lookchem \[lookchem.com\]](#)
- [3. webqc.org \[webqc.org\]](#)
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